

Technical Guide: 4-(Chloromethyl)pyridazine Hydrochloride[1][2][3][4][5]

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Compound of Interest

Compound Name: 4-(chloromethyl)pyridazine hydrochloride

CAS No.: 50901-48-9

Cat. No.: B6151622

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Executive Summary

4-(Chloromethyl)pyridazine hydrochloride is a high-value heterocyclic building block used primarily in the synthesis of bioactive pharmaceutical ingredients. Distinguished by its electron-deficient pyridazine ring, the chloromethyl moiety exhibits enhanced electrophilicity compared to its phenyl or pyridyl analogs (benzyl or picolyl chlorides). This guide provides a definitive technical reference for its physicochemical properties, synthesis protocols, reactivity profiles, and safety considerations in drug development workflows.

Chemical Identity & Physicochemical Properties[4][5][6][7][8][9]

The compound exists primarily as a hydrochloride salt to prevent the self-alkylation (polymerization) inherent to the free base form.

Table 1: Core Chemical Data

Property	Data
Compound Name	4-(Chloromethyl)pyridazine hydrochloride
CAS Number (Salt)	50901-48-9
CAS Number (Free Base)	94693-72-8
Molecular Formula	C ₅ H ₅ ClN ₂ · HCl (or C ₅ H ₆ Cl ₂ N ₂)
Molecular Weight	165.02 g/mol (Salt) / 128.56 g/mol (Base)
Appearance	Off-white to beige hygroscopic solid
Solubility	Soluble in water, DMSO, Methanol; Insoluble in non-polar solvents
SMILES (Salt)	<chem>ClCc1ccnnc1.Cl</chem>
IUPAC Name	4-(chloromethyl)pyridazine hydrochloride

Synthesis & Preparation Methodologies

Synthesis of 4-(chloromethyl)pyridazine requires careful control to avoid over-chlorination or decomposition. Two primary routes are established in the literature: Radical Chlorination (Method A) and Nucleophilic Substitution (Method B).

Method A: Radical Chlorination (TCCA Route)

This method utilizes trichloroisocyanuric acid (TCCA) to directly chlorinate 4-methylpyridazine. It is favored for its operational simplicity and avoidance of gaseous Cl₂.

- Precursor: 4-Methylpyridazine[1]
- Reagent: Trichloroisocyanuric acid (TCCA)
- Solvent: Acetonitrile or CCl₄[2]
- Mechanism: Radical substitution at the benzylic-like position.

Method B: Deoxychlorination (Thionyl Chloride Route)

The classic approach involves converting pyridazine-4-methanol to the chloride. This method yields a purer product but requires the alcohol precursor.

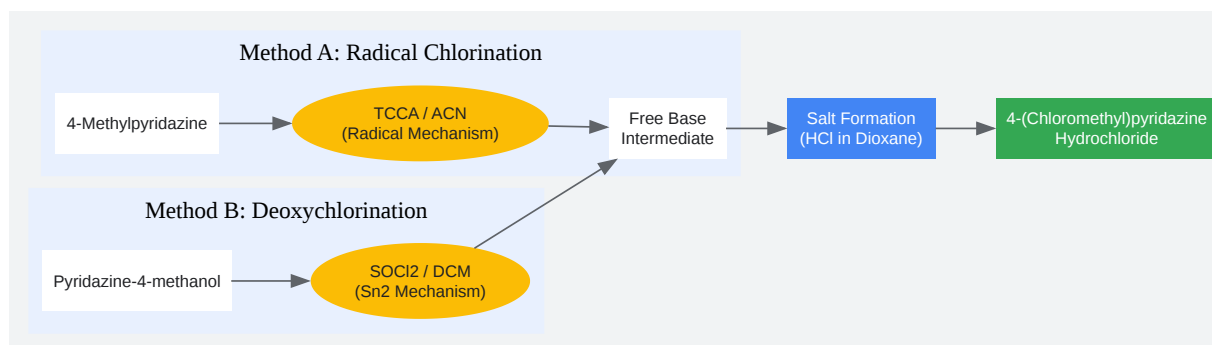
- Precursor: Pyridazine-4-methanol
- Reagent: Thionyl Chloride (SOCl₂)
- Solvent: Dichloromethane (DCM) or Toluene
- Catalyst: DMF (Catalytic)

Experimental Protocol: Method A (TCCA)

Note: This protocol is adapted from patent literature [1].

- Setup: Charge a reaction vessel with 4-methylpyridazine (1.0 eq) and anhydrous acetonitrile (10 vol).
- Addition: Add trichloroisocyanuric acid (TCCA) (0.5 eq) portion-wise at 25°C.
- Reaction: Stir the mixture at room temperature for 3–4 hours. Monitor by TLC or HPLC for consumption of starting material.
- Workup: Filter the mixture to remove cyanuric acid byproduct.
- Salt Formation: Cool the filtrate to 0°C and add 4M HCl in dioxane (1.1 eq) dropwise.
- Isolation: The hydrochloride salt precipitates.[3] Filter, wash with cold ether, and dry under vacuum / N₂ atmosphere.

Synthesis Workflow Diagram



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Caption: Dual synthetic pathways for generating 4-(chloromethyl)pyridazine HCl via radical chlorination or nucleophilic substitution.

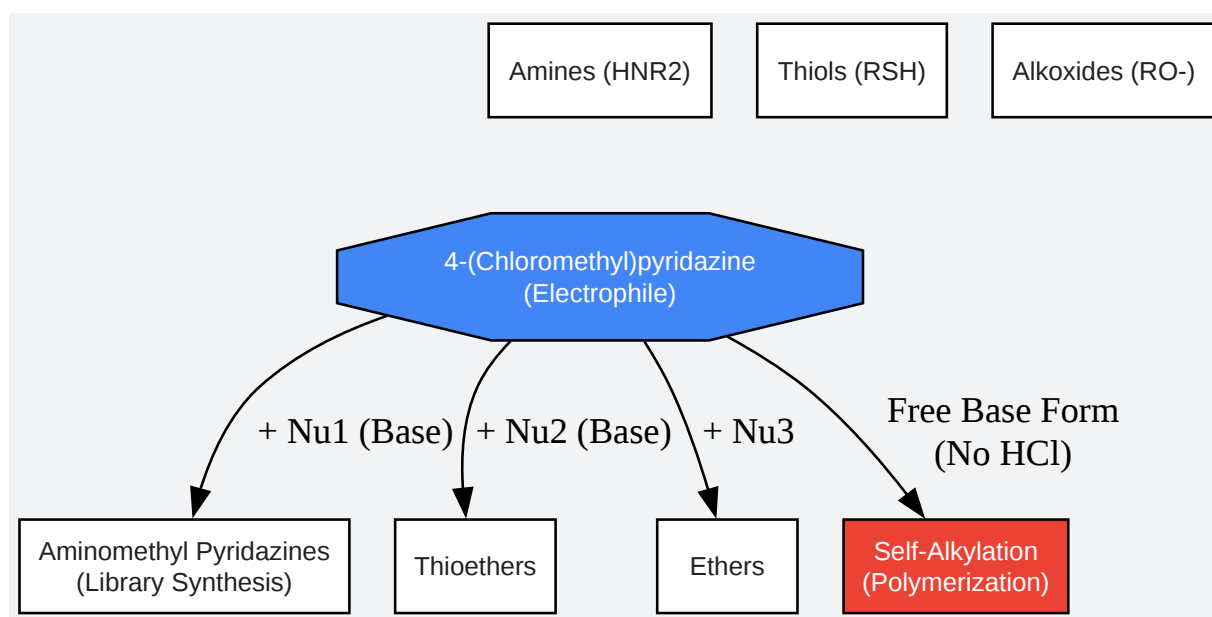
Reactivity Profile & Stability

The chloromethyl group on the pyridazine ring is exceptionally reactive due to the electron-withdrawing nature of the diazine system (inductive and mesomeric effects).

Key Reactivity Features

- **Enhanced Electrophilicity:** The pyridazine ring pulls electron density, making the methylene carbon highly susceptible to nucleophilic attack ().
- **Self-Alkylation:** The free base contains a nucleophilic nitrogen (N1 or N2) and an electrophilic carbon. In solution, the free base can intermolecularly alkylate to form insoluble polymers. Always store as the HCl salt.
- **Hygroscopicity:** The HCl salt readily absorbs atmospheric moisture, which can lead to hydrolysis (reversion to the alcohol) over time.

Reactivity Map



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Caption: Primary reactivity modes showing S_N2 displacement by nucleophiles and the risk of polymerization in free base form.

Applications in Drug Discovery

This compound serves as a critical intermediate for introducing the pyridazin-4-ylmethyl motif, a pharmacophore found in various therapeutic classes.

- **Cognition Enhancers:** Used in the synthesis of alpha, alpha-disubstituted aromatics designed to enhance neurotransmitter release (acetylcholine, dopamine) [2].[4]
- **Anti-Infectives:** Employed in the synthesis of tetrazole derivatives for the treatment of tuberculosis [1].
- **Kinase Inhibitors:** The pyridazine ring acts as a bioisostere for pyridine or phenyl rings, often improving solubility and metabolic stability (lowering LogP).

Safety & Handling Protocols

Hazard Classification: Corrosive (Skin Corr. 1B), Acute Tox. (Oral/Inhalation).[2]

- Genotoxicity Warning: As a nitrogen mustard analog (alkylating agent), it should be treated as a potential mutagen. Use a fume hood and double-gloving protocols.
- Neutralization: When generating the free base for a reaction, do so in situ. Do not isolate or store the free base.
- Spill Cleanup: Neutralize spills with dilute ammonia or sodium bicarbonate solution to decompose the alkylating potential before disposal.

References

- Patent: "Novel tetrazole compounds and their use in the treatment of tuberculosis." WO2019034729A1. (2019).
- Patent: "Alpha, alpha-disubstituted aromatics and heteroaromatics as cognition enhancers." EP0532054A1. (1993).
- Journal: Heinisch, G. "Pyridazines, VI: 4-Chloromethylpyridazine." Monatshefte für Chemie. 104, 1354 (1973).^[5]^[4]
- Database: PubChem Compound Summary for CID 68584328 (Related Bis-chloro analog).

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Sources

- 1. WO2019034729A1 - Novel tetrazole compounds and their use in the treatment of tuberculosis - Google Patents [patents.google.com]
- 2. WO2007069685A1 - Method for selectively producing primary amine compound - Google Patents [patents.google.com]
- 3. prepchem.com [prepchem.com]
- 4. AU628021B2 - Alpha, alpha-disubstituted aromatics and heteroaromatics as cognition enhancers - Google Patents [patents.google.com]

- 5. EP0532054A1 - Process for preparing alpha,alpha-disubstituted aromatics and heteroaromatics as cognition enhancers - Google Patents [patents.google.com]
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